

4-Methyl-3-heptanone IUPAC name and molecular formula

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Compound of Interest

Compound Name: 4-Methyl-3-heptanone

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An In-depth Technical Guide to 4-Methyl-3-heptanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-methyl-3-heptanone**, including its chemical properties, synthesis protocols, and known biological significance. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Concepts: IUPAC Name and Molecular Formula

The compound **4-Methyl-3-heptanone** is a dialkyl ketone. Its systematic IUPAC name is 4-methylheptan-3-one. The molecular formula for this compound is $C_8H_{16}O$.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data

A summary of the key physicochemical properties of **4-methyl-3-heptanone** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	128.21 g/mol	[1][2][3]
CAS Number	6137-11-7	[1][2][3]
Appearance	Colorless to pale yellow clear liquid	[5]
Boiling Point	159.93 °C at 760.00 mm Hg (estimated)	[5]
Vapor Pressure	2.444000 mmHg at 25.00 °C (estimated)	[5]
Flash Point	112.00 °F TCC (44.60 °C) (estimated)	[5]
Solubility	Soluble in water, 1371 mg/L at 25 °C (estimated)	[5]
logP (o/w)	2.350 (estimated)	[5]

Experimental Protocols

Detailed methodologies for the synthesis of **4-methyl-3-heptanone** are crucial for researchers. Two common and effective laboratory methods are presented below.

This method involves a two-step process starting with the formation of an alcohol via a Grignard reaction, followed by oxidation to the desired ketone.[6]

Step 1: Preparation of (±)-4-methylheptan-3-ol[2]

- **Apparatus Setup:** A 100 mL three-neck flask is equipped with a 25 mL addition funnel, a reflux condenser protected by a drying tube, and a magnetic stir bar.
- **Initiation of Grignard Reagent:** To the flask, add 15 mL of dry diethyl ether and magnesium shavings. Add a small amount of a 2-bromopentane solution in dry diethyl ether to the magnesium and stir to initiate the formation of the organometallic reagent.

- Grignard Reagent Formation: Gradually add the remaining bromide solution over 15 minutes while stirring continuously. Continue stirring for an additional 10 minutes after the addition is complete.
- Reaction with Propanal: Prepare a solution of propanal in 10 mL of dry diethyl ether and place it in the addition funnel. Add this solution dropwise to the stirred Grignard solution and continue stirring for another 15 minutes after the addition is complete.
- Work-up: Gradually add 10 mL of water, followed by 10 mL of dilute hydrochloric acid (10%) until all inorganic salts dissolve. Transfer the mixture to a separatory funnel, separate the ether layer, and wash it with 10 mL of 5% sodium hydroxide solution.
- Isolation: Collect the ether layer and dry it over anhydrous MgSO_4 .

Step 2: Preparation of (\pm)-4-methylheptan-3-one^[2]

- Oxidizing Solution Preparation: In a 100 mL Erlenmeyer flask placed in an ice bath, add 35 mL of distilled water and concentrated sulfuric acid. Add sodium dichromate and stir until a clear orange solution is obtained.
- Oxidation: While stirring, add 5.0 g (38 mmol) of 4-methylheptan-3-ol in small portions over about 10 minutes. The color of the reaction mixture should gradually change to green.
- Reaction Completion and Extraction: Stir the mixture for a further 10 minutes, then transfer it to a 100 mL separatory funnel. Add 200 mL of diethyl ether, shake, and separate the organic layer.
- Purification: Wash the ether layer with three 20 mL portions of 5% sodium hydroxide solution and dry it over MgSO_4 . Filter off the drying agent, evaporate the filtrate on a rotary evaporator, and distill the residue to collect the fraction boiling in the range of 155-160 °C.

This method allows for the stereoselective synthesis of chiral **4-methyl-3-heptanones**.^{[1][7]}

Step 1: Formation of the SAMP-Hydrazone^[1]

- Lithium Diisopropylamide (LDA) Preparation: In a flame-dried 250-mL flask under argon at 0°C, add 110 mL of dry ether and 2.97 mL (21 mmol) of dry diisopropylamine. Add 21 mmol

of butyllithium dropwise and stir for 10 minutes.

- **Hydrazone Addition:** Add a solution of 3.96 g (20 mmol) of SAMP-hydrazone in 10 mL of ether to the stirred mixture over a 5-minute period at 0°C.
- **Alkylation:** Cool the mixture to -110°C and add 2.15 mL (22 mmol) of propyl iodide dropwise. Allow the mixture to reach room temperature overnight.
- **Work-up and Isolation:** Pour the contents into a mixture of 300 mL of ether and 50 mL of water. Separate the layers, and extract the aqueous layer twice with 25 mL of ether. Wash the combined organic layers with water, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.

Step 2: Ozonolysis to Yield (S)-(+)-**4-Methyl-3-heptanone**[\[1\]](#)

- **Ozonolysis Reaction:** In a 100-mL Schlenk tube under nitrogen, dissolve 4.3 g (18 mmol) of the crude SAMP-hydrazone from the previous step in 50 mL of dichloromethane and cool to -78°C. Pass dry ozone through the solution until a green-blue color appears (approximately 4 hours).
- **Product Formation:** Allow the mixture to come to room temperature while bubbling a stream of nitrogen through the solution.
- **Purification:** The crude product is then purified by short-path distillation to yield the final product.

Mandatory Visualizations

The following diagram illustrates the synthetic pathways for producing **4-methyl-3-heptanone**, providing a clear visual representation of the chemical transformations involved.

Caption: Synthetic routes to **4-methyl-3-heptanone**.

Biological Significance

4-Methyl-3-heptanone is recognized for its role as an insect pheromone.[\[4\]](#) Specifically, it functions as an alarm pheromone for various ant species, including the harvester ant (*Pogonomyrmex barbatus*) and the Texas leafcutter ant (*Atta texana*).[\[2\]](#) Furthermore,

stereoisomers of its corresponding alcohol, 4-methyl-3-heptanol, are major components of aggregation pheromones in bark beetles.[7][8] The biosynthesis of (S)-**4-methyl-3-heptanone** in insects is understood to follow a polyketide/fatty acid-type metabolic pathway, originating from three propionate units.[9][10][11] While its primary documented biological role is in chemical ecology, the study of such semiochemicals can provide insights into receptor-ligand interactions and biosynthetic pathways that may be of interest in broader biochemical and pharmaceutical research.

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